

GNE-207: Application Notes and Protocols for High-Throughput Screening

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Compound of Interest

Compound Name: GNE-207

Cat. No.: B607678

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Abstract

GNE-207 is a highly potent and selective inhibitor of the CREB-binding protein (CBP) bromodomain, a key epigenetic reader involved in the regulation of gene transcription.[1][2][3][4][5][6] Dysregulation of CBP activity is implicated in various diseases, particularly cancer, making it an attractive target for therapeutic development. These application notes provide detailed protocols for utilizing **GNE-207** in high-throughput screening (HTS) assays to identify and characterize modulators of CBP activity.

Introduction

CREB-binding protein (CBP) and its close homolog p300 are histone acetyltransferases (HATs) that play a crucial role in chromatin remodeling and gene expression.[7][8] The bromodomain of CBP recognizes and binds to acetylated lysine residues on histones and other proteins, thereby recruiting the transcriptional machinery to specific gene loci.[7][8] Inhibition of the CBP bromodomain can disrupt these interactions, leading to the modulation of downstream gene expression, including the proto-oncogene MYC. **GNE-207** has been identified as a potent and selective inhibitor of the CBP bromodomain, demonstrating significant potential as a chemical probe and therapeutic lead.

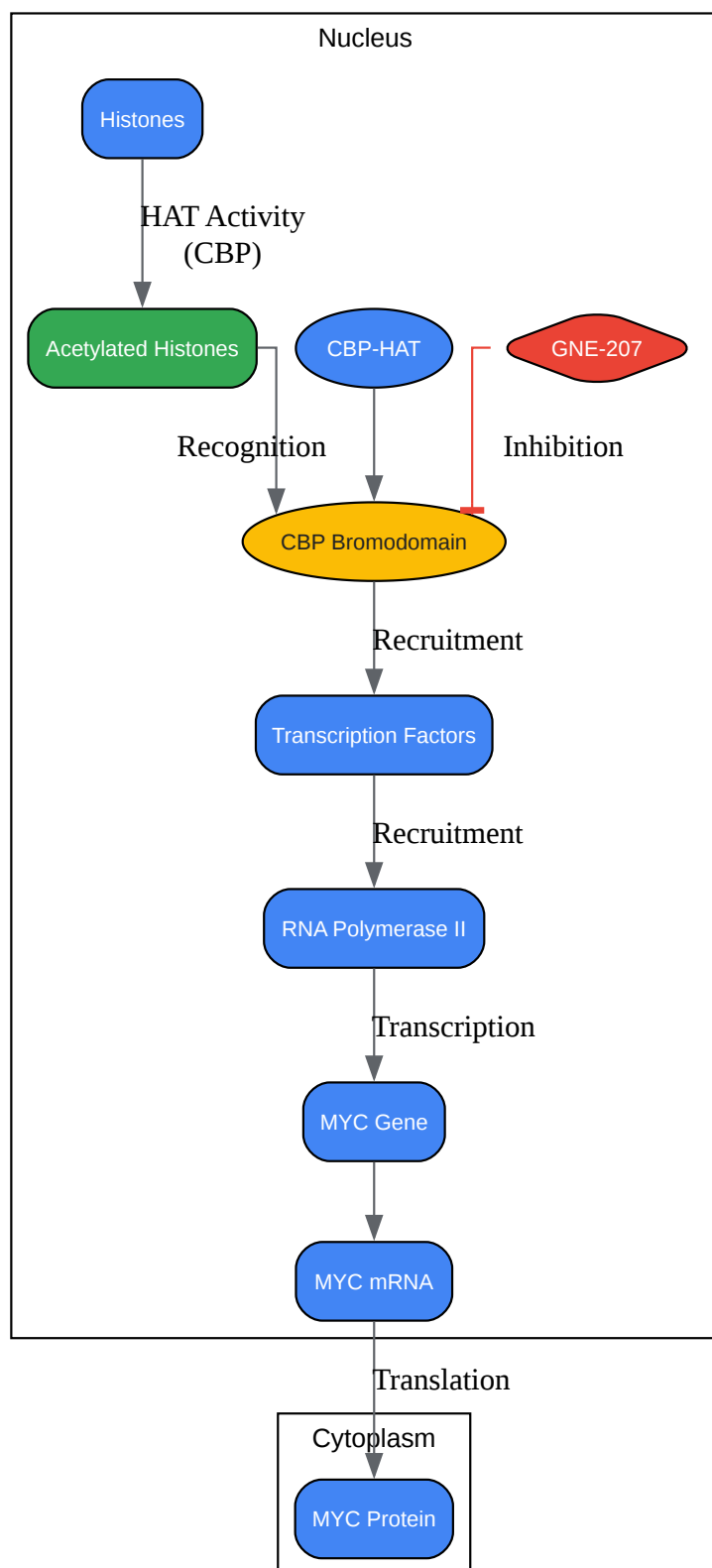
Data Presentation

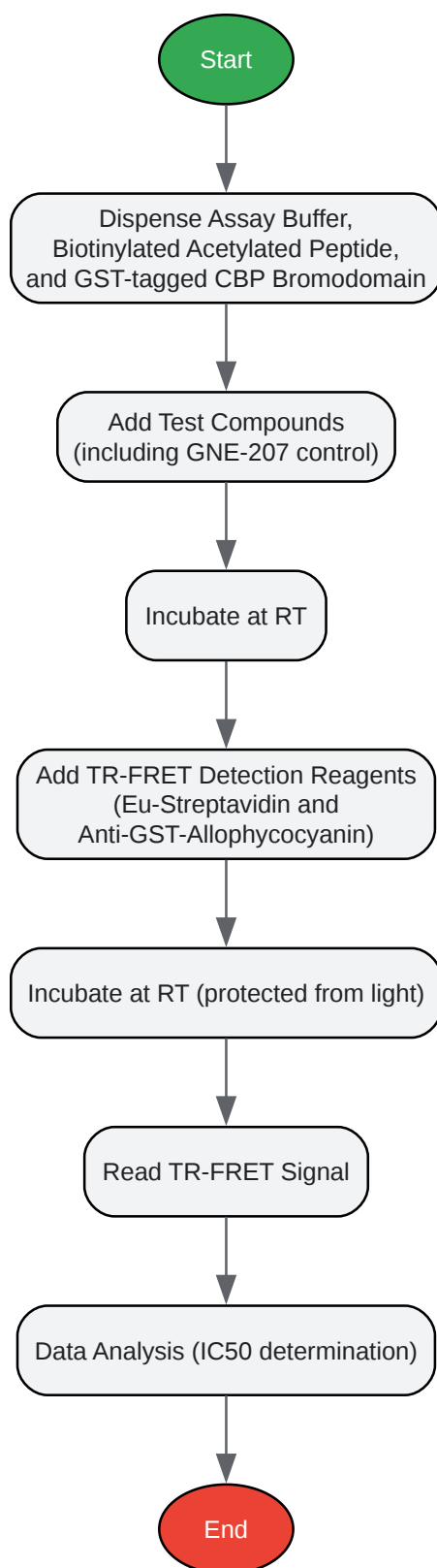
Table 1: In Vitro Potency and Selectivity of GNE-207

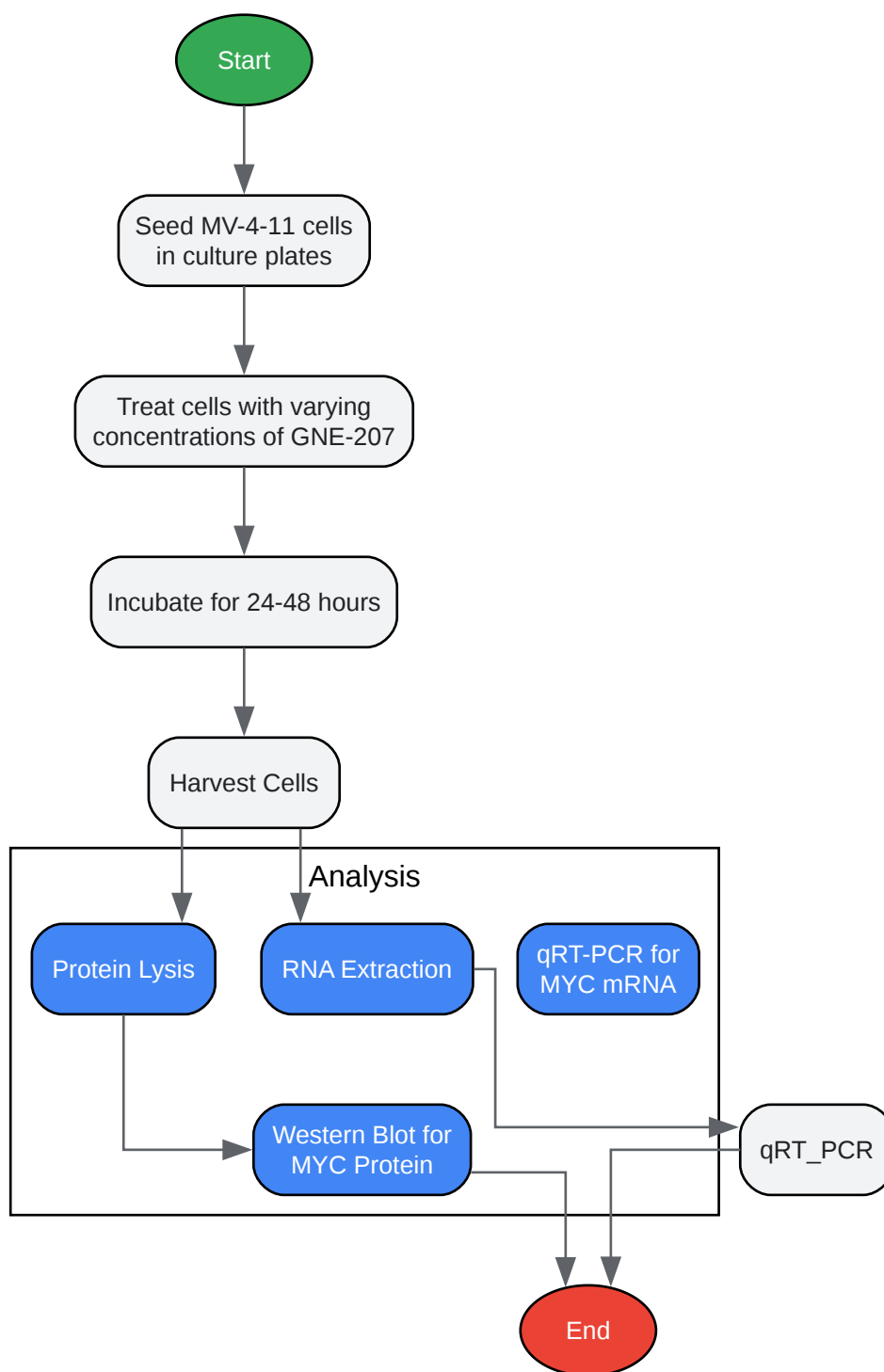
Target	Assay Type	IC50 (nM)	EC50 (nM)	Selectivity vs. BRD4(1)	Reference
CBP Bromodomain	Biochemical	1	-	>2500-fold	[1] [5]
MYC Expression	Cellular (MV-4-11 cells)	-	18	-	[1] [5] [9]

Signaling Pathway

The following diagram illustrates the simplified signaling pathway involving CBP and the mechanism of action for **GNE-207**. CBP, through its bromodomain, recognizes acetylated histones, leading to the recruitment of transcriptional machinery and subsequent expression of target genes like MYC. **GNE-207** competitively inhibits the CBP bromodomain, preventing this recognition and leading to the downregulation of target gene expression.







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